

literature review of analytical methods for enrofloxacin and its related substances

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Unraveling Enrofloxacin: A Comparative Guide to Analytical Methods

For researchers, scientists, and drug development professionals, the accurate quantification of the veterinary antibiotic enrofloxacin and its primary metabolite, ciprofloxacin, is paramount for ensuring food safety and therapeutic efficacy. This guide provides a comprehensive literature review and an objective comparison of various analytical methodologies, complete with experimental data and detailed protocols to aid in the selection of the most suitable technique for specific research needs.

Enrofloxacin, a fluoroquinolone antibiotic widely used in veterinary medicine, necessitates rigorous monitoring to prevent its residues from entering the human food chain and to ensure proper dosage in animal treatment.^[1] A variety of analytical techniques have been developed and validated for the detection and quantification of enrofloxacin and its related substances in diverse matrices such as milk, meat, and water.^{[2][3][4]} This guide delves into the most prominent methods, including chromatographic, electrophoretic, spectroscopic, and electrochemical approaches, presenting their performance characteristics in a comparative framework.

Chromatographic Methods: The Gold Standard

High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) stand as the gold-standard techniques for the analysis of

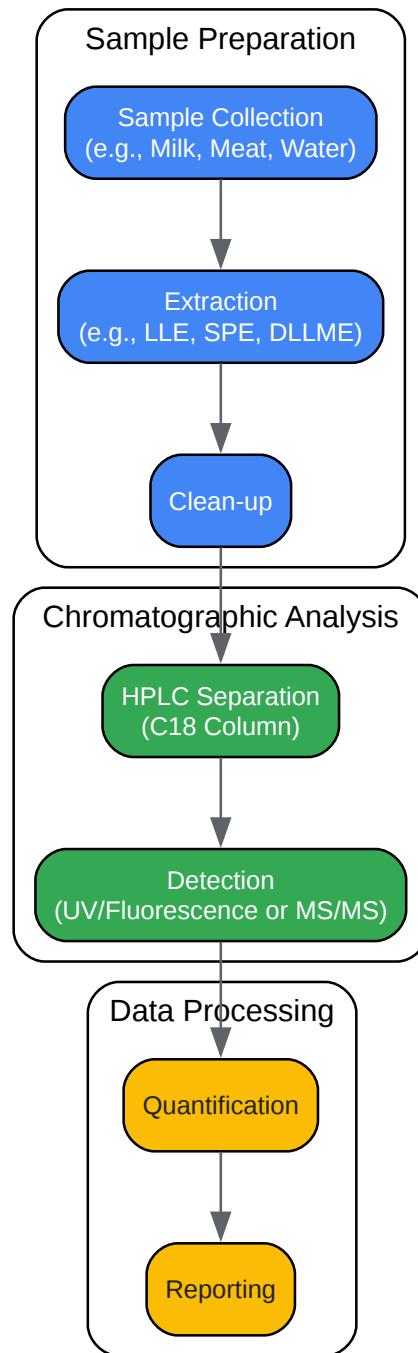
enrofloxacin due to their high sensitivity, specificity, and ability to handle complex sample matrices.[\[5\]](#)[\[6\]](#)

High-Performance Liquid Chromatography (HPLC) coupled with ultraviolet (UV) or fluorescence detection is a widely adopted method for the routine analysis of enrofloxacin.[\[7\]](#)[\[8\]](#) [\[9\]](#) Reversed-phase chromatography using a C18 column is the most common separation technique.[\[7\]](#)[\[10\]](#)

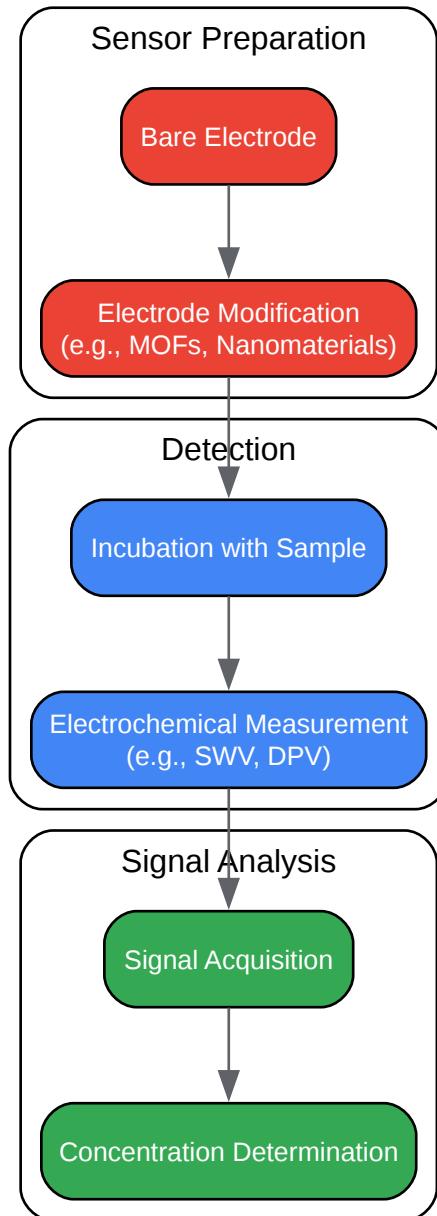
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) offers superior sensitivity and selectivity, making it the preferred method for trace residue analysis and confirmation.[\[11\]](#) [\[12\]](#)[\[13\]](#) This technique is particularly valuable for identifying and quantifying enrofloxacin and its metabolites in complex biological samples.[\[11\]](#)

A generalized workflow for the chromatographic analysis of enrofloxacin involves sample preparation, chromatographic separation, and detection.

General Chromatographic Workflow for Enrofloxacin Analysis



Electrochemical Sensor Workflow for Enrofloxacin Detection

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